

Introduction: Navigating the Reactivity of a Key Synthetic Intermediate

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2,4-dimethylthiazole

CAS No.: 180597-84-6

Cat. No.: B3246967

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5-(Bromomethyl)-2,4-dimethylthiazole is a heterocyclic organic compound of significant interest to researchers in medicinal chemistry and drug development. Its structure, featuring a thiazole ring and a highly reactive bromomethyl group, makes it a versatile building block in the synthesis of more complex molecules[1]. The thiazole moiety is a common scaffold in many biologically active compounds, while the bromomethyl group serves as a potent electrophile, ideal for introducing the thiazole core via alkylation reactions.

However, the very chemical properties that make this compound a valuable synthetic tool also render it hazardous. The electrophilic nature of the bromomethyl group means it can readily react with biological nucleophiles, such as DNA and proteins, leading to irritation, tissue damage, and toxicity. This guide, intended for laboratory researchers and drug development professionals, provides a comprehensive overview of the hazards associated with **5-(Bromomethyl)-2,4-dimethylthiazole** and outlines detailed protocols for its safe handling, storage, and disposal. The information presented herein is synthesized from safety data for structurally analogous compounds to provide a robust framework for risk mitigation.

Section 1: Hazard Identification and Core Chemical Risks

The primary hazards of **5-(Bromomethyl)-2,4-dimethylthiazole** stem from its function as an alkylating agent. Based on data from similar bromomethyl- and thiazole-containing compounds,

a comprehensive hazard profile can be established. The compound is expected to be severely irritating and potentially corrosive to the skin, eyes, and respiratory tract.

GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	Category 1B / 2	H314/H315: Causes severe skin burns and eye damage or Causes skin irritation[2][3][4]
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage or Causes serious eye irritation[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

Signal Word: Danger or Warning

Hazard Pictograms:

The chemical basis for this reactivity is the carbon-bromine bond in the methyl substituent. The bromine atom is a good leaving group, making the adjacent carbon atom highly susceptible to nucleophilic attack. This reactivity is responsible for both its synthetic utility and its biological hazards.

Section 2: Physicochemical Properties, Storage, and Incompatibilities

Proper storage and an understanding of chemical incompatibilities are crucial for preventing hazardous reactions.

Physical and Chemical Properties

Property	Value	Source
CAS Number	Not available for this specific structure. Analog CAS: 28599-52-2 (5-Bromo-2,4-dimethyl-1,3-thiazole)	[1]
Molecular Formula	C6H8BrNS	Inferred
Molecular Weight	206.11 g/mol	Inferred
Appearance	Likely a solid (pale yellow to light brown) or liquid at room temperature.	[1]
Storage Conditions	Store in a cool, well-ventilated area in a tightly sealed container. Light sensitivity has been noted for analogous compounds.[5] Recommended storage at 2-8°C.[2]	

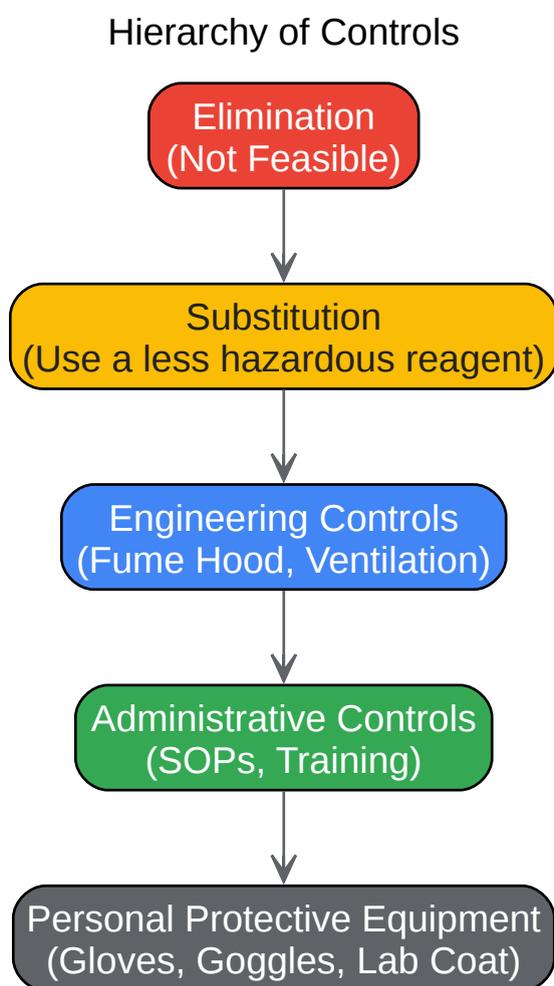
Stability and Incompatible Materials: This compound is stable under recommended storage conditions[5]. However, it should be considered incompatible with the following, due to the risk of vigorous or exothermic reactions:

- Strong Oxidizing Agents:[4][5]
- Strong Bases:[4]
- Amines and other Nucleophiles:[4]
- Strong Reducing Agents:[4]
- Acids:

Thermal decomposition can lead to the release of toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides (SO_x), and hydrogen bromide (HBr)[4][5].

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory when handling **5-(Bromomethyl)-2,4-dimethylthiazole**. This follows the principle of the hierarchy of controls, where engineering solutions are prioritized over personal protective equipment.



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Caption: The Hierarchy of Controls prioritizes safer work systems.

Engineering Controls:

- **Chemical Fume Hood:** All work involving this compound, including weighing, transfers, and reaction setup, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors[2][5].
- **Ventilation:** Ensure adequate general ventilation in the laboratory.[5] Local exhaust ventilation is a primary requirement.
- **Safety Stations:** A safety shower and eyewash station must be readily accessible and in close proximity to the workstation[6].

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles that meet NIOSH (US) or EN 166 (EU) standards are mandatory.[2] Due to the severe irritation and potential for causing burns, a full face shield must be worn in addition to goggles.[2]
- **Hand Protection:** Wear chemically resistant, impervious gloves, such as nitrile or neoprene. Gloves must be inspected for integrity before each use.[2][4] Use proper glove removal technique to avoid skin contact and dispose of contaminated gloves as hazardous waste.[2]
- **Skin and Body Protection:** A flame-retardant laboratory coat is required. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Respiratory Protection:** If working outside of a fume hood (which is strongly discouraged) or in case of ventilation failure, a NIOSH-approved respirator with a particle filter or an organic vapor cartridge is necessary.[6]

Section 4: Safe Handling and Experimental Workflow

Adherence to a strict, pre-defined workflow is essential for minimizing risk. The following protocol outlines the key steps for safely incorporating this reagent into a typical synthetic procedure.



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Caption: A systematic workflow for handling hazardous reagents.

Step-by-Step Handling Protocol:

- Preparation: Before retrieving the reagent, don all required PPE. Ensure the chemical fume hood is functioning correctly.
- Weighing and Transfer:
 - Transport the sealed container of **5-(Bromomethyl)-2,4-dimethylthiazole** to the fume hood.
 - To prevent creating dust, do not scrape the solid.[5] Use a clean spatula to carefully transfer the desired amount to a tared, sealed container (e.g., a vial with a septum cap) or directly into the reaction flask.
 - Immediately and tightly close the main reagent container.
- Dissolution and Reaction:
 - Add the solvent to the reaction flask containing the reagent via syringe or cannula under an inert atmosphere if the reaction requires it.
 - Maintain constant vigilance over the reaction, ensuring proper stirring and temperature control.
- Quenching: Upon completion, any unreacted **5-(Bromomethyl)-2,4-dimethylthiazole** must be safely neutralized. This can be achieved by slowly adding a suitable nucleophile, such as

a solution of sodium thiosulfate or an alcohol like isopropanol, to the reaction mixture at a controlled temperature (e.g., 0 °C).

- Workup and Waste Disposal:
 - Proceed with the standard aqueous workup.
 - All waste materials, including contaminated gloves, paper towels, and both aqueous and organic waste streams, must be collected in a clearly labeled, sealed container designated for halogenated organic waste.[4]
 - Do not allow the product or waste to enter drains or the environment.[2]

Section 5: Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

Spill Response:

- Minor Spill (in a fume hood):
 - Ensure PPE is intact.
 - Cover the spill with a non-combustible absorbent material like vermiculite, sand, or sodium carbonate.[7][8]
 - Carefully sweep or scoop the absorbed material into a sealable container for hazardous waste disposal.[2] Avoid creating dust.[2]
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spill (outside a fume hood or large volume):
 - Evacuate all non-essential personnel from the immediate area.[2]
 - Alert laboratory personnel and call your institution's emergency response team.
 - If safe to do so, increase ventilation to the area.

First Aid Measures:

- Inhalation: Immediately move the affected person to fresh air.[4][5] If breathing is difficult or stops, provide artificial respiration (do not use the mouth-to-mouth method) and seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing, shoes, and jewelry.[4] Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[2][5] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[4][5] Remove contact lenses if present and easy to do. Seek immediate medical attention, preferably from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth thoroughly with water and have them drink one or two glasses of water.[2] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.[2][5][7]
- Specific Hazards: Thermal decomposition will produce toxic fumes, including HBr, NO_x, and SO_x.^[5] Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).^{[2][5]}

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